

An In-depth Technical Guide to Gly-Gly-Gly-PEG2-azide

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Compound of Interest

Compound Name: Gly-Gly-Gly-PEG2-azide

Cat. No.: B15137965

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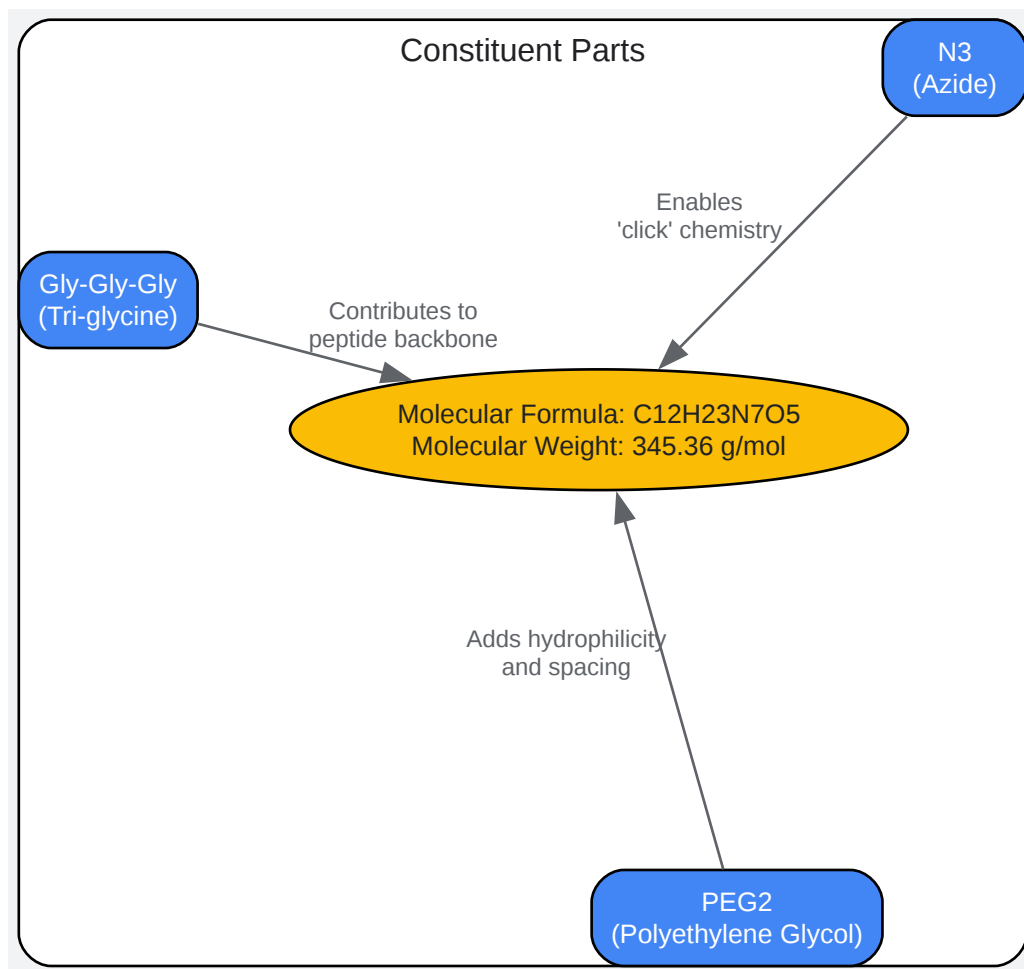
This guide provides a comprehensive overview of the key characteristics, applications, and experimental considerations for the bioconjugation linker, **Gly-Gly-Gly-PEG2-azide**.

Core Molecular Attributes

Gly-Gly-Gly-PEG2-azide is a hydrophilic, heterobifunctional linker molecule widely employed in bioconjugation and drug delivery research. Its structure is meticulously designed to connect biomolecules, such as antibodies or peptides, to other molecules of interest, including therapeutic agents or imaging probes. The key components of its structure are:

- **Tri-glycine (Gly-Gly-Gly) Peptide:** This peptide sequence imparts flexibility and enhances water solubility to the linker and the resulting conjugate. It can also serve as a cleavage site for specific proteases in certain applications.
- **Polyethylene Glycol (PEG) Spacer (PEG2):** The short, two-unit PEG spacer further increases hydrophilicity, which can help to reduce aggregation and immunogenicity of the final conjugate. It also provides spatial separation between the conjugated molecules, minimizing steric hindrance.
- **Azide Group (-N₃):** This terminal functional group is a key component for "click chemistry," a set of bioorthogonal reactions. The azide group readily and specifically reacts with alkyne-functionalized molecules, enabling efficient and stable conjugation under mild conditions.

The molecular structure and its components directly contribute to its overall molecular weight and properties, which are crucial for stoichiometric calculations in experimental protocols.



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Caption: Logical relationship of **Gly-Gly-Gly-PEG2-azide**'s components to its overall properties.

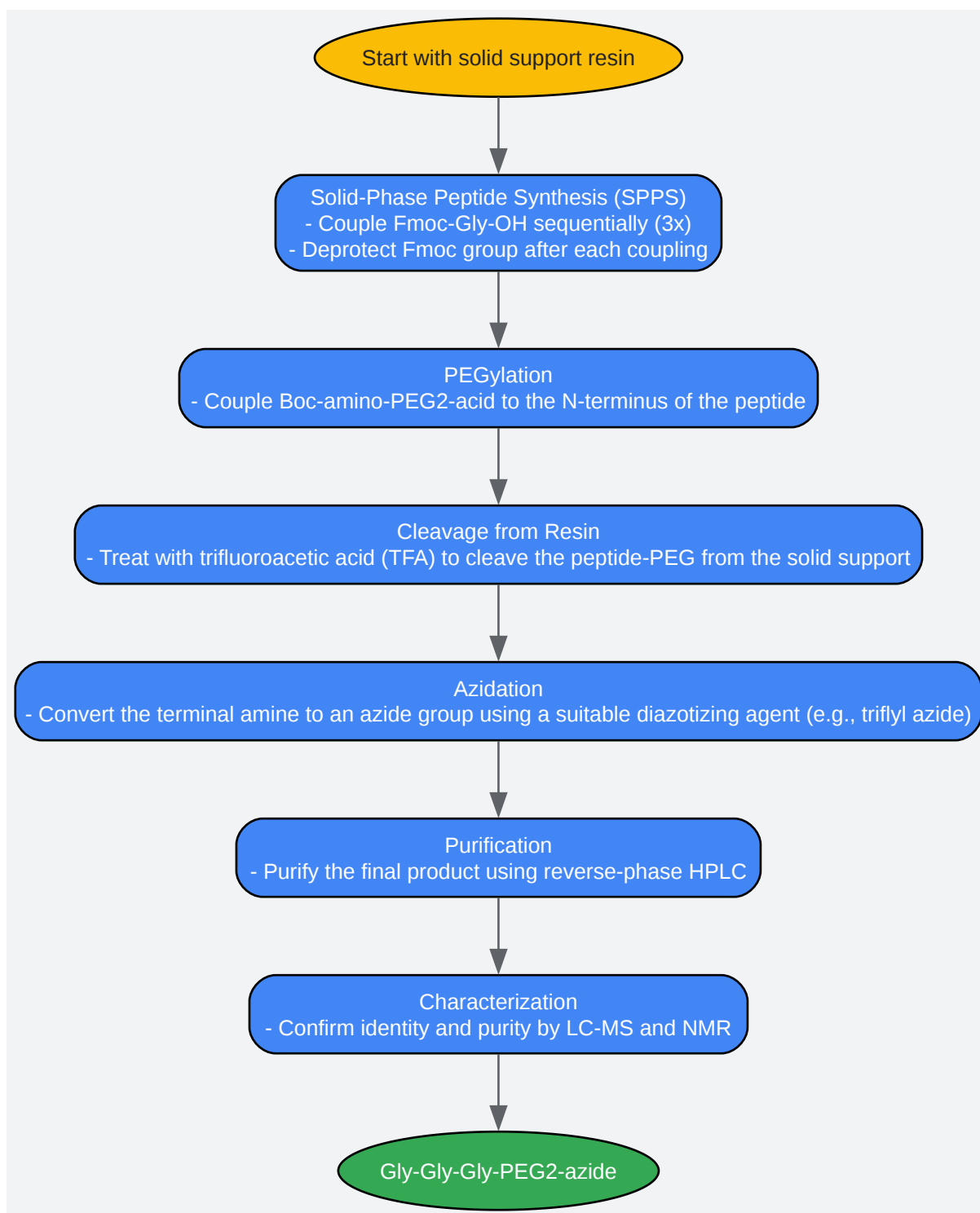
Quantitative Data Summary

The following table summarizes the key quantitative data for **Gly-Gly-Gly-PEG2-azide**.

Property	Value	Reference(s)
Molecular Weight	345.36 g/mol	[1][2]
Molecular Formula	C ₁₂ H ₂₃ N ₇ O ₅	[1][2]
CAS Number	2222277-20-3	[1][2]
Purity	> 96%	[3]
Appearance	Solid	[2]
Storage Conditions	2-8°C (short-term); -20°C (long-term)	[2]

Experimental Protocols

While a detailed, step-by-step synthesis protocol for **Gly-Gly-Gly-PEG2-azide** is not readily available in the public domain, a general and widely accepted method for analogous molecules involves a multi-step process. The synthesis of the similar Gly-Gly-Gly-PEG4-azide is described as employing solid-phase peptide synthesis (SPPS) followed by PEGylation and azide functionalization[4]. A plausible workflow for the synthesis of **Gly-Gly-Gly-PEG2-azide** would be as follows:



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Caption: A generalized workflow for the synthesis of a peptide-PEG-azide linker.

This protocol outlines a general procedure for conjugating **Gly-Gly-Gly-PEG2-azide** to an alkyne-containing molecule (e.g., a protein, peptide, or small molecule).

Materials:

- **Gly-Gly-Gly-PEG2-azide**
- Alkyne-functionalized molecule of interest
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper-chelating ligand
- Reaction buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- Purification system (e.g., size-exclusion chromatography, dialysis, or HPLC)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Gly-Gly-Gly-PEG2-azide** in a suitable solvent (e.g., DMSO or water).
 - Prepare a stock solution of the alkyne-functionalized molecule in the reaction buffer.
 - Prepare stock solutions of CuSO₄, sodium ascorbate, and THPTA in water.
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-functionalized molecule and **Gly-Gly-Gly-PEG2-azide** (typically in a 1:5 to 1:10 molar ratio of alkyne to azide).
 - Add the THPTA ligand to the reaction mixture.
 - Add CuSO₄ to the mixture. The final concentration of copper is typically in the range of 50-250 μM.
 - Initiate the reaction by adding a freshly prepared solution of sodium ascorbate. The final concentration of sodium ascorbate is typically 5-10 times that of the copper.

- Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours. The reaction progress can be monitored by analytical techniques such as LC-MS or SDS-PAGE.
- Purification:
 - Once the reaction is complete, remove the excess reagents and byproducts. This can be achieved by size-exclusion chromatography, dialysis against a suitable buffer, or reverse-phase HPLC, depending on the nature of the conjugate.
- Characterization:
 - Characterize the purified conjugate to confirm successful conjugation and assess its purity. Techniques such as mass spectrometry (to confirm the mass of the conjugate) and HPLC are commonly used.

This protocol is for conjugating **Gly-Gly-Gly-PEG2-azide** to a molecule containing a strained alkyne (e.g., DBCO, BCN). This method is copper-free, making it suitable for applications in living systems.

Materials:

- **Gly-Gly-Gly-PEG2-azide**
- Strained alkyne-functionalized molecule of interest
- Reaction buffer (e.g., PBS, pH 7.4)
- Purification system (e.g., size-exclusion chromatography, dialysis, or HPLC)

Procedure:

- Preparation of Stock Solutions:
 - Prepare stock solutions of **Gly-Gly-Gly-PEG2-azide** and the strained alkyne-functionalized molecule in a suitable buffer or solvent.

- Reaction Setup:
 - In a microcentrifuge tube, combine the strained alkyne-functionalized molecule and **Gly-Gly-Gly-PEG2-azide**. The molar ratio will depend on the specific reactants and desired degree of labeling.
- Incubation:
 - Incubate the reaction mixture at room temperature or 37°C. Reaction times can vary from 1 to 24 hours depending on the reactivity of the strained alkyne.
- Purification and Characterization:
 - Purify and characterize the resulting conjugate using the methods described in the CuAAC protocol.

Key Applications

Gly-Gly-Gly-PEG2-azide is a versatile tool in several research and development areas:

- Antibody-Drug Conjugates (ADCs): This linker is used to attach potent cytotoxic drugs to monoclonal antibodies, enabling targeted delivery to cancer cells.
- Peptide and Protein Labeling: It facilitates the site-specific labeling of proteins and peptides with fluorescent dyes, biotin, or other reporter molecules for imaging and diagnostic applications.
- Surface Functionalization: The azide group allows for the immobilization of biomolecules onto alkyne-modified surfaces, such as nanoparticles or microarrays, for various biomedical and analytical purposes.
- Drug Delivery and Development: The hydrophilic and flexible nature of the linker can improve the pharmacokinetic properties of drug candidates.

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